Application Notes and Protocols for the NMR Spectroscopic Characterization of [BMIM][OTs]

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Compound of Interest

Compound Name:	*1-Butyl-3-methylimidazolium tosylate*
CAS No.:	*410522-18-8*
Cat. No.:	*B1339112*

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These application notes provide a comprehensive guide to the characterization of the ionic liquid **1-butyl-3-methylimidazolium tosylate** ([BMIM][OTs]) using Nuclear Magnetic Resonance (NMR) spectroscopy. Detailed protocols for one-dimensional (^{1}H and ^{13}C) and two-dimensional (COSY and HSQC) NMR experiments are outlined, enabling unambiguous structural verification and purity assessment.

Introduction

[BMIM][OTs] is an imidazolium-based ionic liquid with a wide range of applications, including as a solvent in organic synthesis and materials science.[1] Accurate characterization of its chemical structure is crucial for ensuring its suitability for these applications. NMR spectroscopy is a powerful analytical technique for the structural elucidation of ionic liquids, providing detailed information about the cationic and anionic components.[2][3][4] This document outlines the key NMR techniques and experimental parameters for the comprehensive analysis of [BMIM][OTs].

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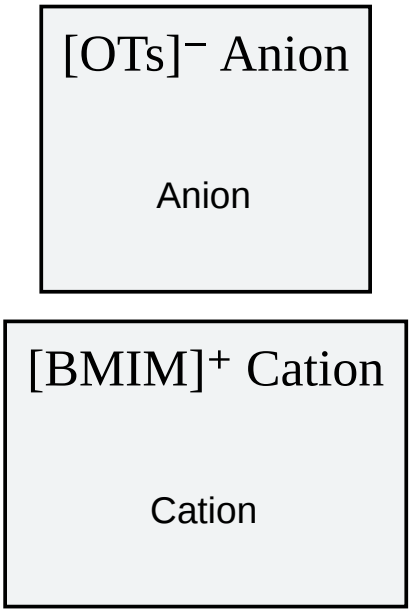
Chemical Structure and Numbering

The chemical structure of **1-butyl-3-methylimidazolium tosylate** ([BMIM][OTs]) consists of a 1-butyl-3-methylimidazolium cation ($[BMIM]^+$) and a tosylate anion ($[OTs]^-$). The numbering schemes for both ions, used for the assignment of NMR signals, are presented below.



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Caption: Chemical structures of the $[BMIM]^+$ cation and $[OTs]^-$ anion.

Quantitative NMR Data

The following tables summarize the expected ^1H and ^{13}C NMR chemical shifts for [BMIM][OTs]. It is important to note that chemical shifts can be influenced by the choice of deuterated solvent, concentration, and temperature. The data presented here is a compilation from various sources for the $[BMIM]^+$ cation and related tosylate compounds.

Table 1: ^1H NMR Chemical Shift Data for [BMIM][OTs]

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Assignment	Structure Component	Chemical Shift (δ) ppm (Solvent)	Multiplicity	Integration
H2	Imidazolium Ring	~8.5 - 9.5 (DMSO-d_6)	s	1H
H4, H5	Imidazolium Ring	~7.0 - 8.0 (DMSO-d_6)	m	2H
H6	Butyl Chain (α-CH_2)	~4.1 - 4.3 (DMSO-d_6)	t	2H
H7	Butyl Chain (β-CH_2)	~1.7 - 1.9 (DMSO-d_6)	m	2H
H8	Butyl Chain (γ-CH_2)	~1.2 - 1.4 (DMSO-d_6)	m	2H
H9	Butyl Chain (δ-CH_3)	~0.8 - 1.0 (DMSO-d_6)	t	3H
H10	Methyl Group (N-CH_3)	~3.8 - 4.0 (DMSO-d_6)	s	3H
H2', H6'	Tosylate (Aromatic)	~7.4 - 7.6 (DMSO-d_6)	d	2H
H3', H5'	Tosylate (Aromatic)	~7.0 - 7.2 (DMSO-d_6)	d	2H
H4'	Tosylate (Methyl)	~2.2 - 2.4 (DMSO-d_6)	s	3H

Table 2: ^{13}C NMR Chemical Shift Data for [BMIM][OTs]

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Assignment	Structure Component	Chemical Shift (δ) ppm (Solvent)
C2	Imidazolium Ring	~136 - 138 (DMSO-d_6)
C4, C5	Imidazolium Ring	~122 - 124 (DMSO-d_6)
C6	Butyl Chain (α-CH_2)	~48 - 50 (DMSO-d_6)
C7	Butyl Chain (β-CH_2)	~31 - 33 (DMSO-d_6)
C8	Butyl Chain (γ-CH_2)	~18 - 20 (DMSO-d_6)
C9	Butyl Chain (δ-CH_3)	~13 - 15 (DMSO-d_6)
C10	Methyl Group (N-CH_3)	~35 - 37 (DMSO-d_6)
C1'	Tosylate (Aromatic)	~145 - 147 (DMSO-d_6)
C2', C6'	Tosylate (Aromatic)	~128 - 130 (DMSO-d_6)
C3', C5'	Tosylate (Aromatic)	~125 - 127 (DMSO-d_6)
C4'	Tosylate (Aromatic)	~138 - 140 (DMSO-d_6)
C7'	Tosylate (Methyl)	~20 - 22 (DMSO-d_6)

Experimental Protocols

Sample Preparation

Proper sample preparation is critical for obtaining high-quality NMR spectra.

- Sample Purity: Ensure the [BMIM][OTs] sample is of high purity and free from residual solvents or synthetic byproducts.
- Solvent Selection: Choose a suitable deuterated solvent in which the ionic liquid is soluble. Dimethyl sulfoxide-d_6 (DMSO-d_6) is a common choice for imidazolium-based ionic liquids. Other potential solvents include acetonitrile-d_3 and chloroform-d.
- Concentration: Prepare a solution with a concentration of approximately 10-50 mg of [BMIM][OTs] in 0.5-0.7 mL of the chosen deuterated solvent.

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- Dissolution: Vortex the sample until the ionic liquid is completely dissolved. Gentle heating may be applied if necessary to aid dissolution.
- Transfer: Transfer the solution to a clean, dry 5 mm NMR tube.
- Referencing: Tetramethylsilane (TMS) can be used as an internal standard for chemical shift referencing (δ = 0.00 ppm).

1D NMR Spectroscopy

- Spectrometer Setup: Tune and match the ^{1}H probe of the NMR spectrometer.
- Locking and Shimming: Lock onto the deuterium signal of the solvent and perform automated or manual shimming to optimize the magnetic field homogeneity.
- Acquisition Parameters:
  - Pulse Sequence: A standard single-pulse sequence (e.g., zg30) is typically used.
  - Number of Scans (NS): 16 to 64 scans are usually sufficient.
  - Relaxation Delay (D1): 1-2 seconds.
  - Acquisition Time (AQ): 2-4 seconds.
  - Spectral Width (SW): A spectral width of approximately 12-16 ppm is appropriate.
- Processing:
  - Apply a Fourier transform to the acquired Free Induction Decay (FID).
  - Phase correct the spectrum.
  - Reference the spectrum to the TMS signal at 0.00 ppm.
  - Integrate the signals and assign the peaks.
- Spectrometer Setup: Tune and match the ^{13}C probe.

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- Locking and Shimming: Maintain the lock and shims from the ^{1}H experiment.
- Acquisition Parameters:
  - Pulse Sequence: A proton-decoupled pulse sequence (e.g., zgpg30) is standard.
  - Number of Scans (NS): A larger number of scans (e.g., 1024 or more) is required due to the lower natural abundance of ^{13}C.
  - Relaxation Delay (D1): 2-5 seconds.
  - Acquisition Time (AQ): 1-2 seconds.
  - Spectral Width (SW): A spectral width of approximately 200-250 ppm is suitable.
- Processing:
  - Apply a Fourier transform to the FID.
  - Phase correct the spectrum.
  - Reference the spectrum to the solvent signal or TMS.
  - Assign the peaks.

2D NMR Spectroscopy

Two-dimensional NMR techniques are invaluable for confirming the structural assignments made from 1D spectra.

The COSY experiment identifies protons that are spin-spin coupled, typically through two or three bonds.

- Spectrometer Setup: Use the same setup as for the ^{1}H NMR experiment.
- Acquisition Parameters:
  - Pulse Sequence: A standard COSY pulse sequence (e.g., cosygpqf).

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- Number of Scans (NS): 2-8 scans per increment.
- Relaxation Delay (D1): 1-2 seconds.
- Number of Increments (F1 dimension): 256-512 increments.
- Spectral Width (SW): Same as the ^{1}H spectrum in both dimensions.

- Processing:
  - Apply a 2D Fourier transform.
  - Phase correct the spectrum in both dimensions.
  - Analyze the cross-peaks, which indicate J-coupling between protons.

The HSQC experiment correlates proton signals with the signals of directly attached carbons.

- Spectrometer Setup: Requires a probe capable of both ^{1}H and ^{13}C detection.
- Acquisition Parameters:
  - Pulse Sequence: A standard HSQC pulse sequence with gradient selection (e.g., hsqcedetgpsisp2.3).
  - Number of Scans (NS): 4-16 scans per increment.
  - Relaxation Delay (D1): 1-2 seconds.
  - Number of Increments (F1 dimension): 128-256 increments.
  - Spectral Width (SW): The F2 (^{1}H) dimension should match the ^{1}H spectral width, and the F1 (^{13}C) dimension should encompass all expected carbon signals.
- Processing:
  - Apply a 2D Fourier transform.
  - Phase correct the spectrum.

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- Analyze the cross-peaks, which show one-bond correlations between protons and carbons.

Visualization of Experimental Workflows

The following diagrams illustrate the logical flow of the NMR characterization process.

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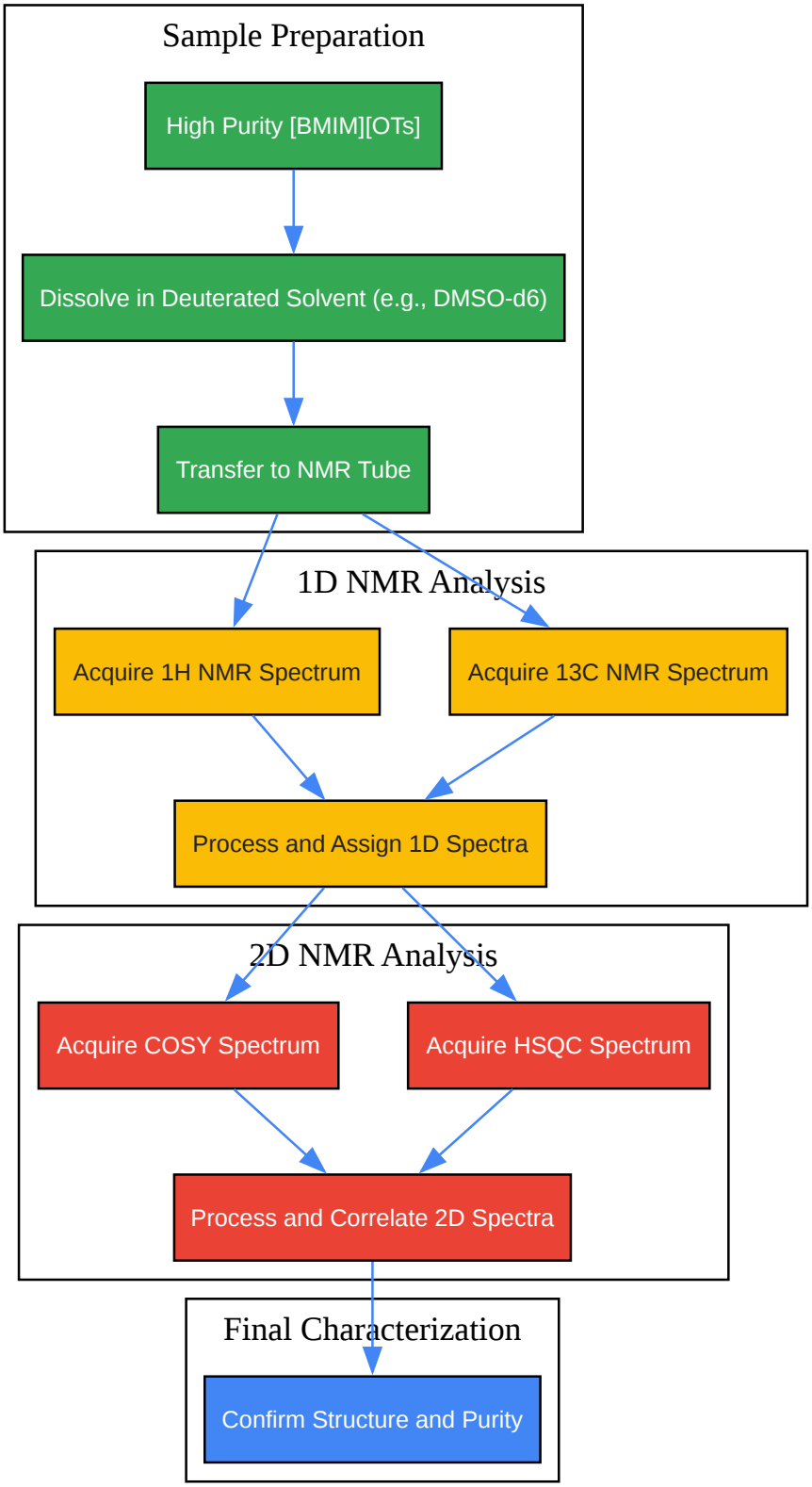

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Caption: General workflow for NMR characterization of [BMIM][OTs].

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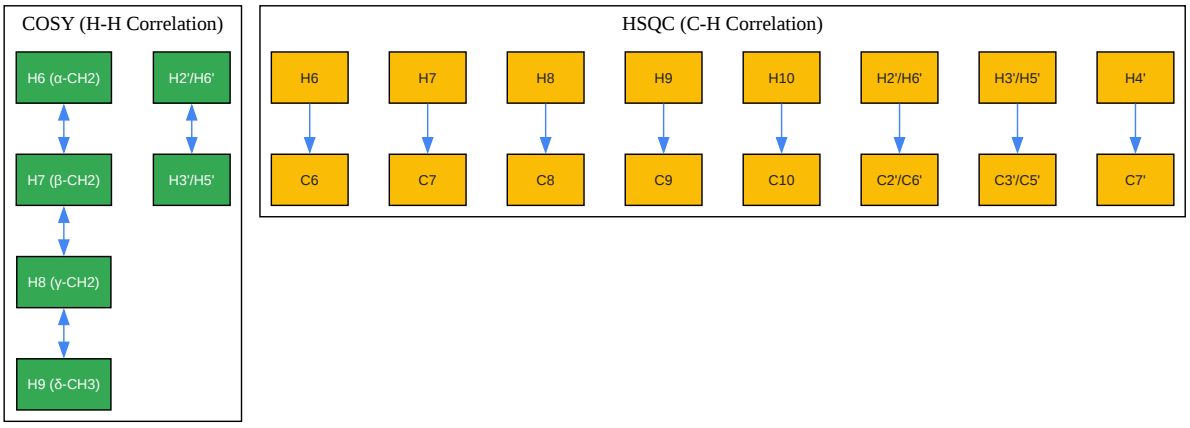

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Caption: Expected correlations in COSY and HSQC spectra of [BMIM][OTs].

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